

Personal protective equipment for handling Disulfo-ICG amine

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Compound of Interest

Compound Name: Disulfo-ICG amine

Cat. No.: B12381631

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Essential Safety and Handling Guide for Disulfo-ICG Amine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Disulfo-ICG amine**, a near-infrared (NIR) fluorescent dye. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Disulfo-ICG amine**, a comprehensive approach to personal protection is necessary to minimize exposure. The following PPE is mandatory:

- **Eye and Face Protection:** Tight-sealing safety goggles are the minimum requirement.^{[1][2]} For splash hazards, such as when handling solutions, a face shield worn over safety goggles is required.^[2] All eye and face protection must be ANSI Z87.1 approved.^{[2][3]}
- **Hand Protection:** Chemical-resistant gloves, such as disposable nitrile gloves, must be worn. For anything beyond incidental contact, consider double-gloving or using more robust gloves. Always inspect gloves before use and wash hands thoroughly after removal.
- **Body Protection:** A lab coat or chemical-resistant apron is required to protect against skin contact. Long pants and closed-toe shoes are mandatory in the laboratory setting.

- **Respiratory Protection:** If there is a risk of inhaling dust, particularly when handling the powdered form of the dye, a respirator with a dust filter should be used. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Storage and Handling Protocols

Proper storage and handling are critical to maintain the stability and integrity of **Disulfo-ICG amine**.

Storage:

- Upon receipt, store the dye at -20°C, protected from direct sunlight and moisture.
- For reconstituted stock solutions in anhydrous DMSO, store at -20°C for up to one month or at -80°C for up to six months. Avoid repeated freeze-thaw cycles.

Handling:

- Handle **Disulfo-ICG amine** in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or aerosols.
- As NHS esters can be moisture-sensitive, it is important to handle them in a dry environment.
- Avoid contact with skin and eyes. In case of contact, rinse the affected area immediately and thoroughly with water.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Experimental Protocol: General Antibody Conjugation

This protocol provides a general guideline for conjugating **Disulfo-ICG amine** to an antibody. Optimization may be required for specific proteins.

Materials:

- **Disulfo-ICG amine**

- Antibody (or other protein) in an amine-free buffer (e.g., PBS)
- Anhydrous dimethyl sulfoxide (DMSO)
- Reaction buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-9.0)
- Purification column (e.g., size-exclusion chromatography)

Procedure:

- Prepare the antibody at a concentration of at least 2 mg/mL in the reaction buffer.
- Just before use, prepare a 10-20 mM stock solution of **Disulfo-ICG amine** in anhydrous DMSO.
- Add the dye stock solution to the antibody solution. The optimal molar ratio of dye to protein should be determined empirically, but a starting point of 4-10 moles of dye to one mole of antibody is recommended.
- Incubate the reaction for 1 hour at room temperature, protected from light.
- Remove the unreacted dye using a purification column according to the manufacturer's instructions.
- Store the labeled antibody conjugate at 4°C for short-term storage or at -20°C in single-use aliquots for long-term storage, protected from light.

Disposal Plan

Disulfo-ICG amine and all contaminated materials must be treated as hazardous chemical waste.

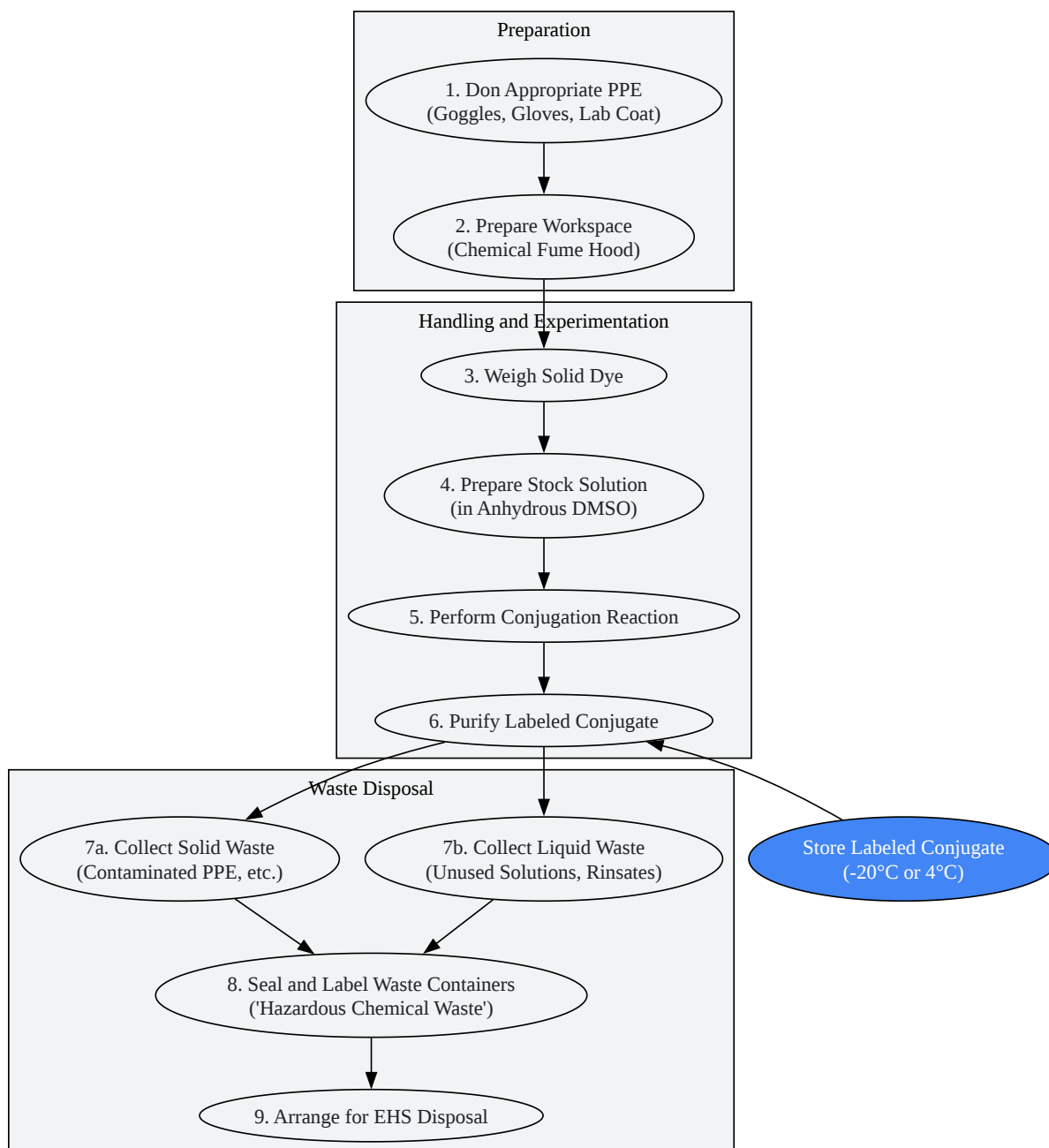
- Waste Collection: Use a designated, sealed, and clearly labeled container for all **Disulfo-ICG amine** waste, including pipette tips, gloves, and bench paper.
- Liquid Waste: Collect liquid waste containing the dye in a chemically resistant, sealable container.

- Prohibited Disposal: Never dispose of **Disulfo-ICG amine** down the drain or in the regular trash.
- Final Disposal: Arrange for waste pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

Quantitative Data Summary

Parameter	Value	Source
Storage Temperature (Solid)	-20°C	
Storage Temperature (Stock Solution)	-20°C (up to 1 month), -80°C (up to 6 months)	
Recommended Antibody Concentration	≥ 2 mg/mL	
Recommended Dye Stock Concentration	10-20 mM in anhydrous DMSO	
Recommended Molar Ratio (Dye:Protein)	4-10:1	
Reaction Incubation Time	1 hour at room temperature	

Visual Workflow for Safe Handling and Disposal



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